

# Application Notes and Protocols for Exosome Preservation Using Trehalose

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## Compound of Interest

Compound Name: Trehalose C12

Cat. No.: B15551736

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## Introduction

The burgeoning field of exosome-based therapeutics and diagnostics necessitates robust and reproducible methods for long-term preservation that maintain the structural and functional integrity of these extracellular vesicles. Exosomes are susceptible to aggregation and degradation during storage, particularly during freeze-thaw cycles.[1][2][3] Trehalose, a naturally occurring non-reducing disaccharide, has emerged as a highly effective cryoprotectant for exosomes, mitigating cryodamage and preventing aggregation.[2][4][5] These application notes provide a detailed protocol for the use of trehalose in the preservation of exosomes, supported by quantitative data and experimental workflows. While the user specified "**Trehalose C12**," the available scientific literature predominantly refers to "trehalose" or specific grades like "Trehalose SG" for exosome preservation. This protocol is based on the widely documented use of trehalose.

## Mechanism of Action

Trehalose protects exosomes through several proposed mechanisms. It is thought to form a glassy matrix (vitrification) during freezing, which physically protects the vesicles from damage

caused by ice crystal formation.[2][5] Additionally, trehalose can replace water molecules at the exosome surface, preserving the lipid bilayer and associated proteins.[2] This stabilization helps to prevent aggregation and maintain the biological activity of the exosomes upon rehydration.[1][3][4]

## Quantitative Data Summary

The following tables summarize the quantitative effects of trehalose on exosome preservation as reported in various studies.

Table 1: Effect of Trehalose on Exosome Stability During Storage

| Storage Condition                 | Trehalose Concentration | Key Findings                                                                                                                  | Reference    |
|-----------------------------------|-------------------------|-------------------------------------------------------------------------------------------------------------------------------|--------------|
| 4°C Storage                       | 50 mmol/L               | Higher residual rate of exosomes compared to storage without sugar.                                                           | [6]          |
| Freeze-Thaw Cycles (-80°C to 4°C) | 50 mmol/L               | Significantly higher residual rate of exosomes compared to controls without sugar or with other sugars (glucose, sucrose).[6] | [6]          |
| Repeated Freeze-Thaw Cycles       | 25 mM                   | Prevents the increase in particle concentration and size distribution width observed in PBS alone.[1][2][3][4]                | [1][2][3][4] |
| Lyophilization                    | 50 mM                   | Preserved exosome size, morphology, and concentration similar to fresh samples or those stored at -80°C.<br>[7][8]            | [7][8]       |

Table 2: Impact of Trehalose on Exosome Characteristics

| Parameter                                                 | Trehalose Concentration  | Outcome                                                                                                    | Reference  |
|-----------------------------------------------------------|--------------------------|------------------------------------------------------------------------------------------------------------|------------|
| Particle Size Distribution                                | 25 mM                    | Narrower particle size distribution, indicating reduced aggregation.<br>[1][3][4]                          | [1][3][4]  |
| Particle Concentration                                    | 25 mM                    | Increased number of individual particles per microgram of protein.<br>[1][3][4]                            | [1][3][4]  |
| Biological Activity (TNF- $\alpha$ Secretion Stimulation) | 25 mM                    | Consistently higher stimulation indexes, suggesting improved preservation of biological function.[1][3][4] | [1][3][4]  |
| Exosome Production                                        | 50 mmol/L and 100 mmol/L | Increased production of MSC-derived exosomes, potentially by elevating Rab7 protein levels.[6][9][10]      | [6][9][10] |

## Experimental Protocols

### Protocol 1: Cryopreservation of Exosomes with Trehalose (Freeze-Thawing)

This protocol describes the preservation of isolated exosomes for storage at -80°C.

Materials:

- Isolated exosome suspension in Phosphate-Buffered Saline (PBS)
- Sterile, molecular-grade Trehalose (e.g., Trehalose SG)

- Sterile, nuclease-free water
- Cryovials
- -80°C freezer

#### Procedure:

- **Prepare Trehalose Stock Solution:** Prepare a sterile stock solution of trehalose (e.g., 250 mM) in nuclease-free water. Filter-sterilize the solution using a 0.22 µm filter.
- **Resuspend Exosomes in Trehalose Solution:**
  - Thaw the isolated exosome pellet on ice.
  - Resuspend the exosome pellet in a pre-chilled solution of PBS containing the desired final concentration of trehalose (e.g., 25 mM or 50 mM).<sup>[4][6]</sup> The resuspension volume should be chosen to achieve the desired final exosome concentration.
- **Aliquoting and Freezing:**
  - Aliquot the exosome suspension into pre-chilled cryovials.
  - Place the cryovials in a controlled-rate freezing container or directly into a -80°C freezer.
- **Storage:** Store the cryovials at -80°C for long-term preservation.
- **Thawing:** When ready to use, thaw the cryovials rapidly in a 37°C water bath until just thawed. Gently mix the suspension before use. Avoid repeated freeze-thaw cycles if possible.<sup>[1][3][4]</sup>

## Protocol 2: Lyophilization (Freeze-Drying) of Exosomes with Trehalose

This protocol is for the long-term storage of exosomes at room temperature.

#### Materials:

- Isolated exosome suspension in PBS
- Sterile, molecular-grade Trehalose
- Lyophilizer (Freeze-Dryer)
- Lyophilization vials and stoppers

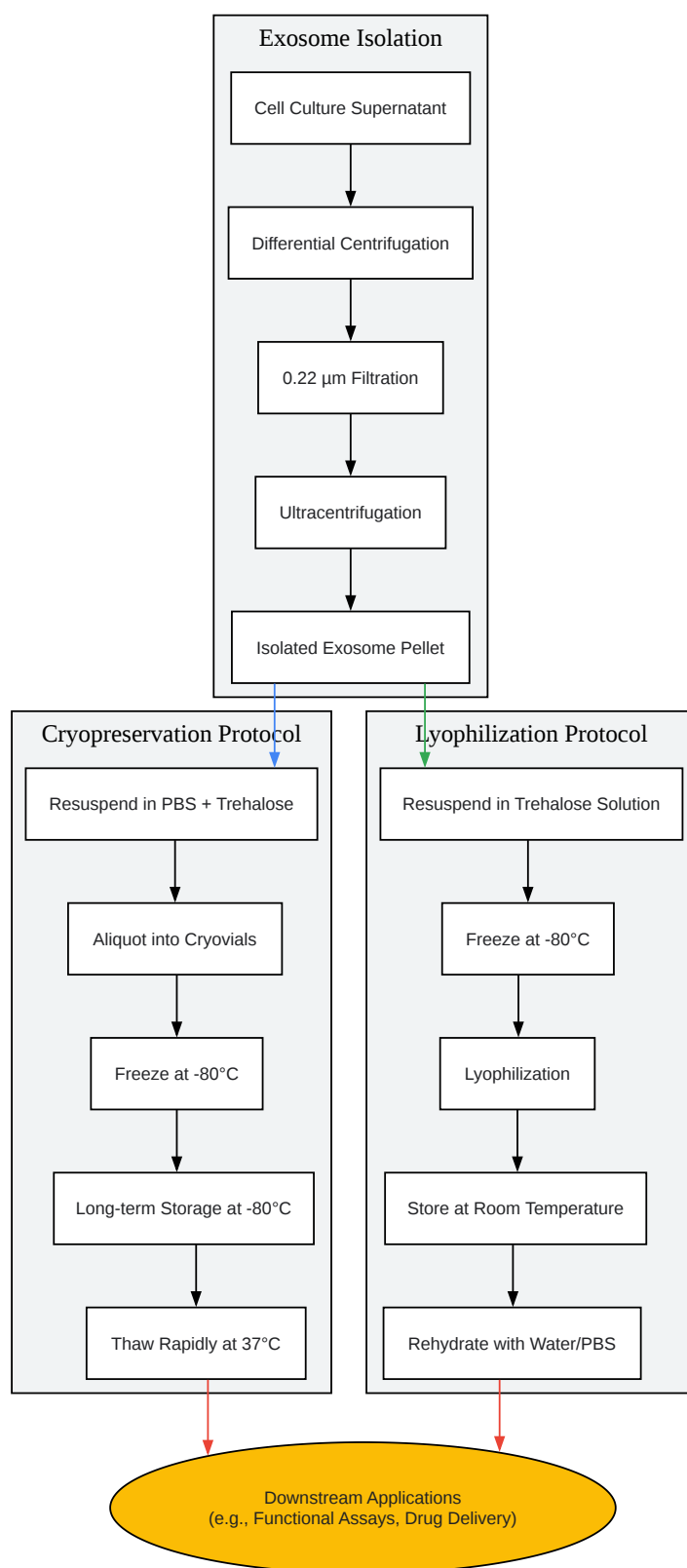
#### Procedure:

- Prepare Exosome-Trehalose Solution:
  - Resuspend the isolated exosome pellet in a sterile solution of trehalose at the desired concentration (e.g., 50 mM).<sup>[7][8]</sup> To maintain osmolality, the PBS concentration may need to be adjusted. For example, to achieve a final concentration of 50 mM trehalose in a 5 mL final volume, 0.095 g of trehalose can be dissolved in 4 mL of 0.83X PBS, followed by the addition of 1 mL of exosomes in 1X PBS.<sup>[7][8]</sup>
- Freezing:
  - Dispense the exosome-trehalose suspension into lyophilization vials.
  - Partially insert the lyophilization stoppers.
  - Freeze the samples at -80°C overnight.<sup>[7][8]</sup>
- Lyophilization:
  - Transfer the frozen samples to a pre-cooled lyophilizer.
  - Run the lyophilizer according to the manufacturer's instructions. A typical cycle might involve a primary drying phase at a low temperature and vacuum (e.g., -50°C, <100 mTorr) for 24-48 hours, followed by a secondary drying phase at a gradually increasing temperature (e.g., ramping to 20°C) for several hours to remove residual water.
- Storage: Once the cycle is complete, fully stopper the vials under vacuum or nitrogen and seal them. The lyophilized exosome powder can be stored at room temperature.<sup>[7][8]</sup>

- Rehydration: To use the exosomes, rehydrate the lyophilized powder with sterile, nuclease-free water or PBS to the original volume. Gently vortex to ensure complete resuspension.[\[7\]](#)  
[\[8\]](#)

## Visualizations

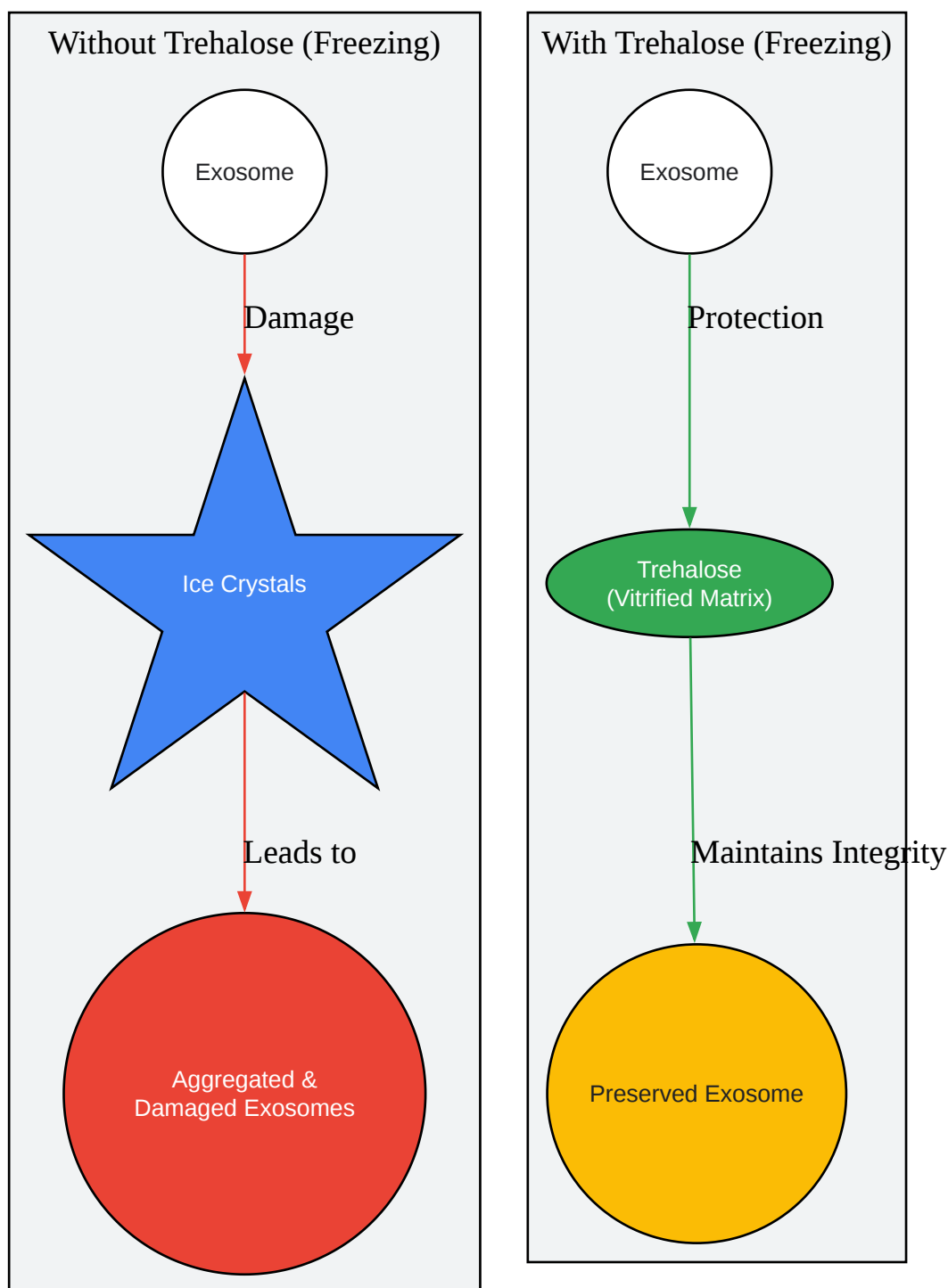
### Experimental Workflow for Exosome Cryopreservation



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Caption: Workflow for exosome preservation using cryopreservation and lyophilization with trehalose.

## Conceptual Diagram of Trehalose-Mediated Exosome Protection



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Caption: Trehalose protects exosomes from ice crystal damage during freezing by forming a vitrified matrix.

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